Technical Guide: Safe Handling and Storage of Diethoxymethyl Acetate

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Compound of Interest

Compound Name:	*Diethoxymethyl acetate*
CAS No.:	*14036-06-7*
Cat. No.:	*B157029*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential precautions for the safe handling and storage of **Diethoxymethyl acetate** (CAS No. 14036-06-7). Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Diethoxymethyl acetate is a flammable liquid and vapor that requires careful handling.[1][2][3] It is also known to be an irritant to the skin, eyes, and respiratory system.[1][3][4] The following table summarizes its key quantitative properties.

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Property	Value	Source
Molecular Formula	C7H14O4	[5]
Molecular Weight	162.18 g/mol	
Appearance	Colorless liquid	[4][5]
Odor	Fruity	[4]
Boiling Point	170-172 °C (at 743 Torr)	[5]
Density	0.993 g/mL at 25 °C	[5]
Flash Point	27 °C (80.6 °F) - closed cup	
Refractive Index	n20/D 1.399	[5]
Storage Temperature	2-8°C	[5]

Handling Precautions

Proper handling of **Diethoxymethyl acetate** is paramount to prevent exposure and accidents. The following protocols should be strictly followed.

Personal Protective Equipment (PPE)

When handling **Diethoxymethyl acetate**, appropriate personal protective equipment must be worn. This includes:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[4]
- Hand Protection: Wear suitable protective gloves.[4]
- Skin and Body Protection: Use protective clothing to prevent skin contact.[4] In case of skin contact, immediately wash the affected area with plenty of water.[1][4] Contaminated clothing should be removed and washed before reuse.[4]
- Respiratory Protection: Work in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.[1][4] If ventilation is inadequate, use a suitable respirator.

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General Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not breathe vapors or mist.[1][4]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][4] No smoking in the handling area.[1][4][6]
- Use non-sparking tools and explosion-proof equipment.[1][2][4]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[4][6]
- Handle in accordance with good industrial hygiene and safety practices.[3][7] Wash hands thoroughly after handling.[1][3]
- Do not eat, drink, or smoke when using this product.[1]

Storage Precautions

Proper storage is crucial for maintaining the stability and safety of **Diethoxymethyl acetate**.

- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3][7] Store in a refrigerator within the recommended temperature range of 2-8°C.[5]
- Inert Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere.[2]
- Moisture Sensitivity: **Diethoxymethyl acetate** is sensitive to moisture and should be protected from it.[3][5][7] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3]
- Incompatible Materials: Store away from strong oxidizing agents and acids.[1][7][8][9]

Emergency Procedures

First Aid Measures

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- Eye Contact: In case of contact, immediately rinse eyes cautiously with plenty of water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[1][4]
- Skin Contact: If skin irritation occurs, wash with plenty of water and soap.[1][4] Seek medical advice if irritation persists.[4]
- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[1][2]
- Ingestion: If swallowed, rinse the mouth. Do NOT induce vomiting.[1] Immediately call a POISON CENTER or doctor.[1]

Fire Fighting Measures

- Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.[1][2]
- Hazards: **Diethoxymethyl acetate** is a flammable liquid and vapor.[1][2][3] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2][3] Containers may explode when heated.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

Accidental Release Measures

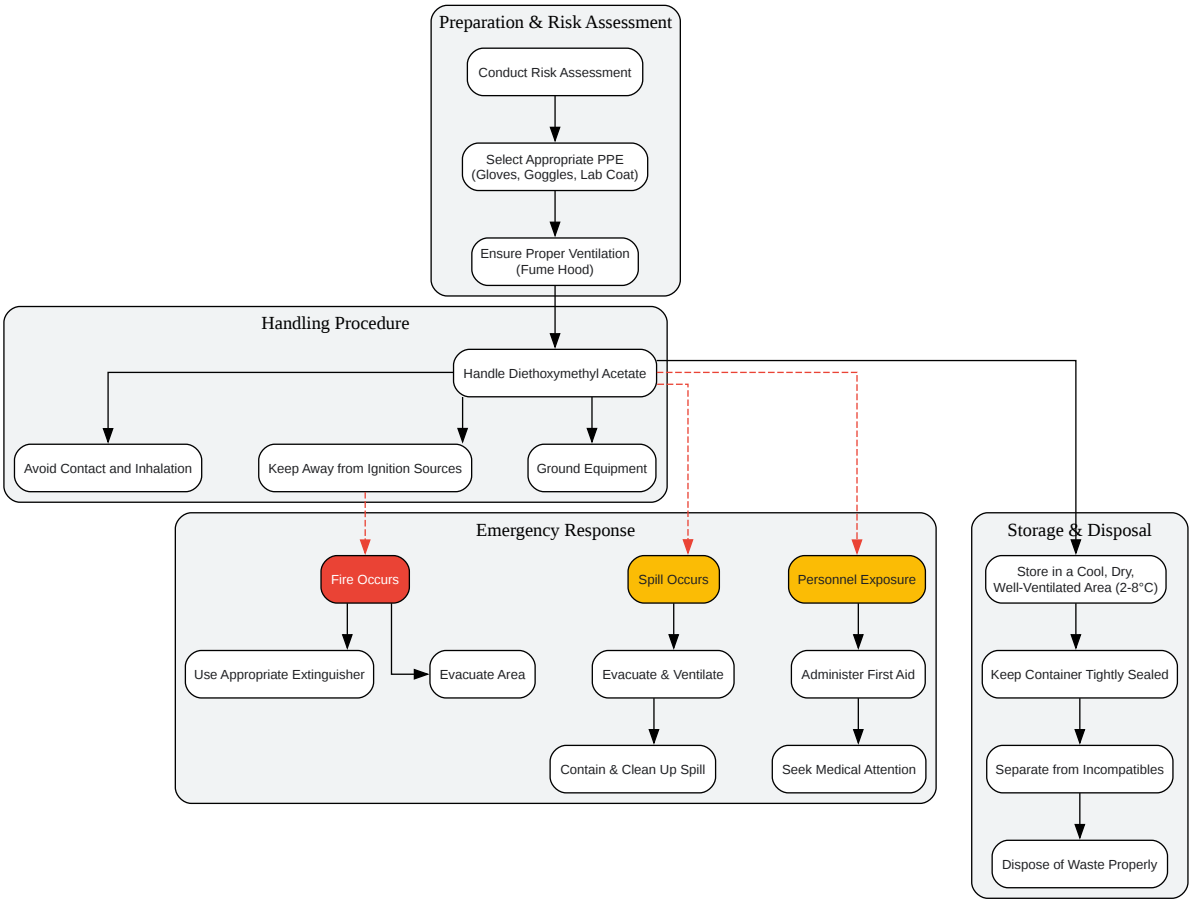
- Personal Precautions: Evacuate personnel to a safe area.[6] Ensure adequate ventilation.[2][7] Avoid breathing vapors and contact with the substance. Remove all sources of ignition.[1][2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[7] Do not let the product enter drains.[7]
- Containment and Cleanup: Absorb the spill with inert material such as dry sand or earth and place it in a suitable chemical waste container for disposal.[2][7]

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Logical Workflow for Handling **Diethoxymethyl Acetate**

The following diagram illustrates the logical steps for safely handling **Diethoxymethyl acetate**.

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Caption: Logical workflow for handling **Diethoxymethyl acetate**.

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